Application Notes and Protocols: Development of SNIPERs using cIAP1 Ligand-Linker Conjugate 9

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Compound of Interest

Compound Name:	*cIAP1 Ligand-Linker Conjugates 9*
Cat. No.:	*B11932443*

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Introduction: Leveraging SNIPER Technology for Targeted Protein Degradation

Specific and Nongenetic IAP-dependent Protein Erasers (SNIPERs) represent a powerful class of Proteolysis-Targeting Chimeras (PROTACs) that induce the degradation of specific proteins of interest (POIs).[1][2] SNIPERs are heterobifunctional molecules composed of three key components: a ligand that binds to the target protein, a linker, and a ligand that recruits an E3 ubiquitin ligase.[3] This document focuses on SNIPERs that utilize Cellular Inhibitor of Apoptosis Protein 1 (cIAP1), a member of the IAP family of E3 ubiquitin ligases.[4][5]

The mechanism involves the SNIPER molecule forming a ternary complex, bringing the POI into close proximity with cIAP1. This proximity facilitates the transfer of ubiquitin from the E3 ligase to the POI. The resulting polyubiquitinated protein is then recognized and degraded by the cell's proteasome.[6] A unique feature of IAP-based SNIPERs is their ability to also induce

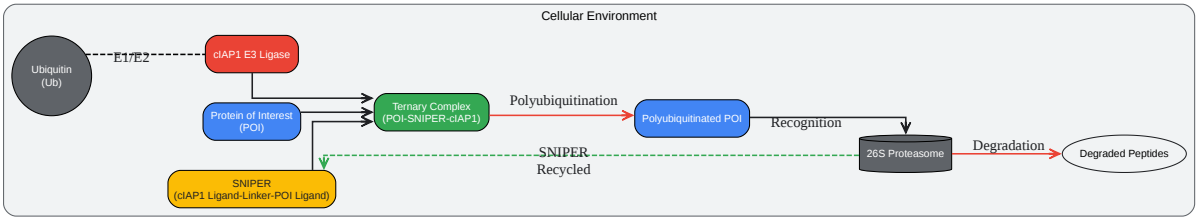
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the degradation of IAP proteins like cIAP1 and XIAP, which can offer additional therapeutic benefits, particularly in oncology.[7][8]

cIAP1 Ligand-Linker Conjugate 9 is a pre-synthesized chemical moiety that incorporates a high-affinity ligand for cIAP1 and a versatile linker.[9] This conjugate serves as a foundational building block, enabling researchers to readily synthesize novel SNIPER molecules by simply attaching a ligand for their specific protein of interest.

Mechanism of Action

The SNIPER molecule, synthesized using a cIAP1 Ligand-Linker Conjugate, orchestrates a sequence of intracellular events leading to the degradation of a target protein.



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Mechanism of SNIPER-mediated protein degradation.

Data Presentation: Performance of a Hypothetical SNIPER-X

To illustrate the potential efficacy of a SNIPER developed using cIAP1 Ligand-Linker Conjugate 9, the following tables summarize expected quantitative data for a hypothetical "SNIPER-X" targeting an oncogenic protein (e.g., BRD4 or BCR-ABL).[10]

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Table 1: In Vitro Degradation Efficacy

Cell Line	Target Protein	DC_{50} (nM)[1]	D_{max} (%)[2]	Timepoint (hours)
K562	BCR-ABL	10	>90%	24
HeLa	BRD4	30	>95%	18
MCF-7	ERα	15	>90%	24

[1]DC_{50}: Half-maximal degradation concentration. [2]D_{max}: Maximum percentage of protein degradation observed.

Table 2: Cellular Activity and Selectivity

Cell Line	Target Protein	IC_{50} (nM)[3]	Control Compound IC_{50} (nM)[4]	Notes
K562	BCR-ABL	50	>10,000	SNIPER-X is significantly more potent than the un-conjugated target ligand.
HeLa	BRD4	120	>10,000	Demonstrates potent anti-proliferative activity correlated with BRD4 degradation.
MCF-7	ERα	85	>10,000	Effective in ER-positive breast cancer cells.[11]

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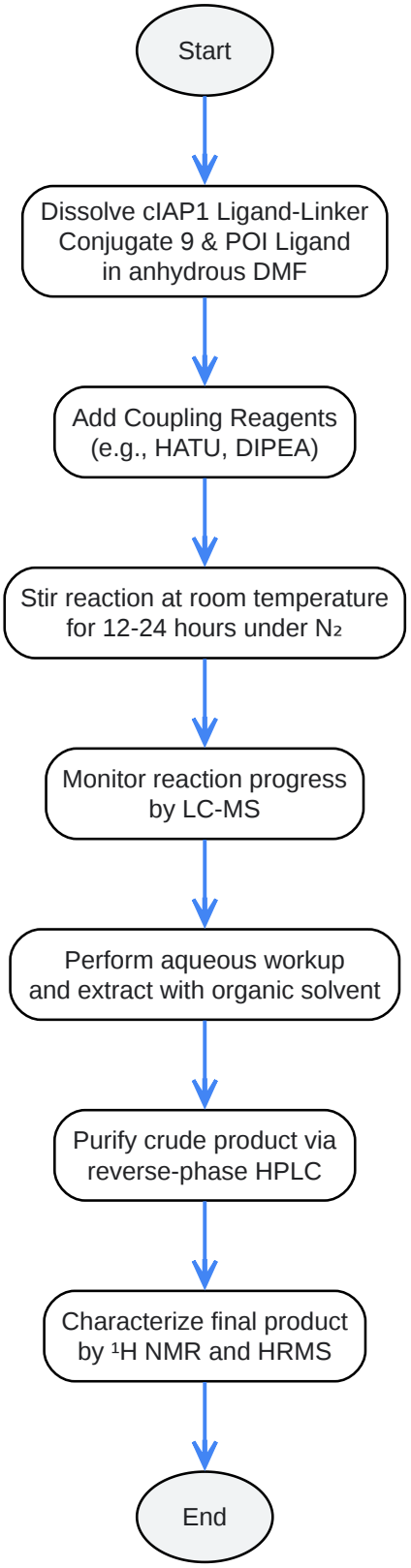
[3]IC_{50}: Half-maximal inhibitory concentration for cell viability. [4]A control compound, such as an inactive epimer of the target ligand or a SNIPER with a methylated IAP ligand (like SNIPER-9), should be used to confirm the degradation-dependent mechanism.[4]

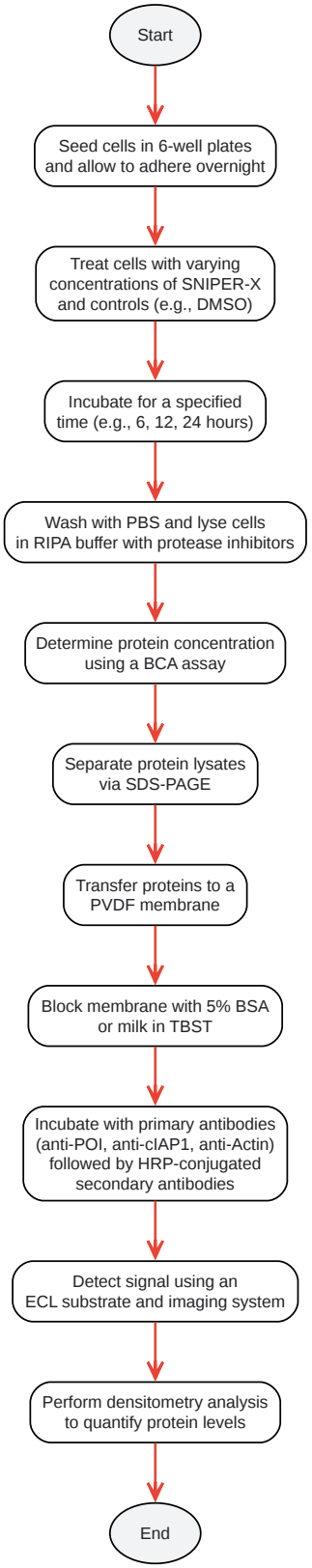
Experimental Protocols

Protocol 1: Synthesis of a Custom SNIPER

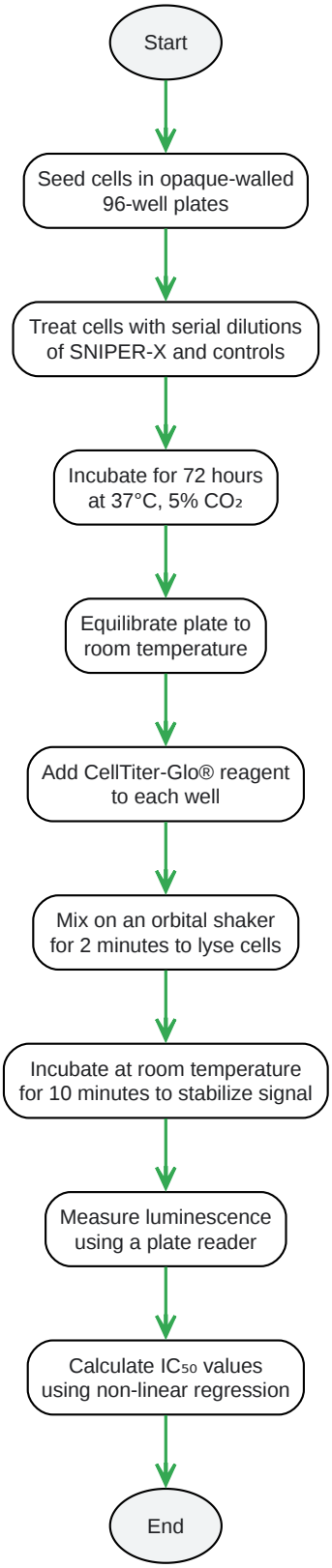
This protocol outlines the final conjugation step to create a custom SNIPER using cIAP1 Ligand-Linker Conjugate 9, which is assumed to have a reactive functional group (e.g., a primary amine or carboxylic acid) for coupling with a POI ligand.

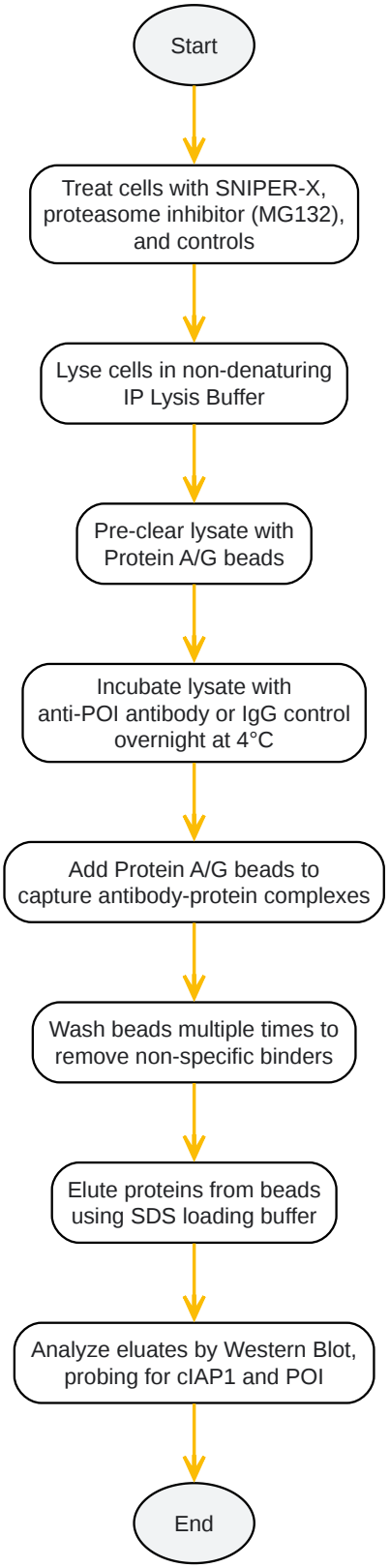
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